

Verifying the Melting Point Range of a Substance: A Guide for Researchers

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Compound of Interest

Compound Name: *Ethyl 2-(cyclohexylamino)acetate hydrochloride*
CAS No.: 84126-70-5
Cat. No.: B2698851

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For drug development professionals and researchers, the melting point of a substance is a critical physical property that provides insights into its purity and identity. A sharp and consistent melting range typically indicates a high degree of purity, while a broad or depressed range can suggest the presence of impurities. This guide provides a comprehensive framework for verifying the melting point range of a chemical entity, using CAS 84126-70-5 as a case study. While a specific, publicly documented melting point for CAS 84126-70-5 is not readily available, this guide will equip you with the methodology to establish and verify this critical parameter for any compound.

The Importance of Standardized Melting Point Determination

Accurate and reproducible melting point determination is essential for quality control and regulatory compliance in the pharmaceutical industry. The United States Pharmacopeia (USP) General Chapter <741> provides a standardized methodology for measuring melting ranges, ensuring consistency across different laboratories and instruments.^{[1][2]} Adherence to such standardized protocols is paramount for generating reliable and defensible data.

Experimental Protocol for Melting Point Range Determination

This protocol is based on the widely accepted capillary method and aligns with the principles outlined in USP <741>.[2]

Instrumentation and Materials

- Melting point apparatus (e.g., Mel-Temp, SRS DigiMelt, or equivalent)
- Capillary tubes (0.8–1.2 mm internal diameter, 0.2–0.3 mm wall thickness)[1][2]
- Mortar and pestle
- Spatula
- Compound to be tested (e.g., CAS 84126-70-5)
- Certified reference standards (e.g., caffeine, vanillin) for instrument calibration

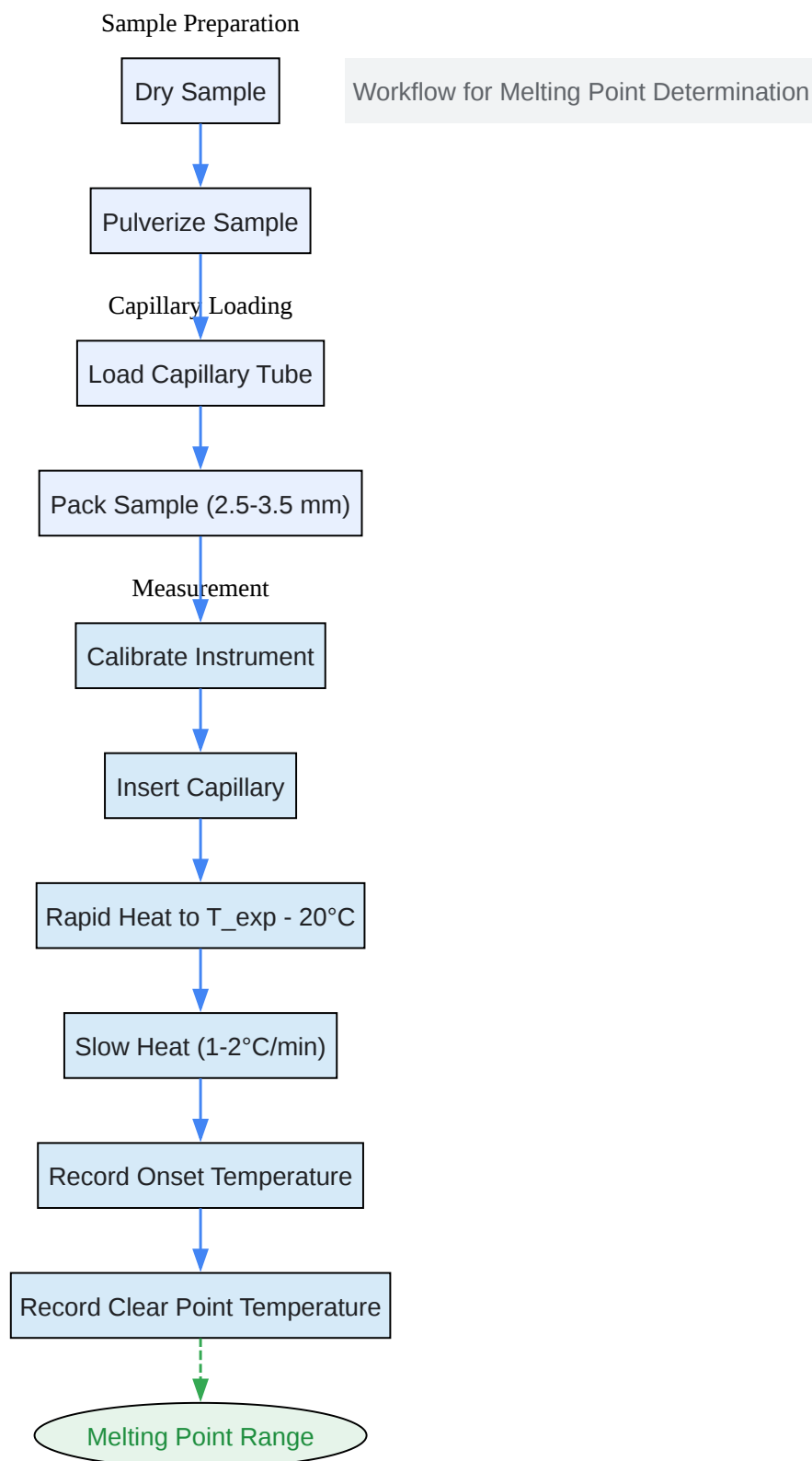
Step-by-Step Procedure

- Sample Preparation:
 - Ensure the sample is completely dry by placing it in a vacuum desiccator over a suitable desiccant for at least 24 hours.[2] Moisture can depress the melting point and broaden the range.
 - If the sample consists of large crystals, gently pulverize it to a fine powder using a mortar and pestle.[3] This ensures uniform packing and heat transfer within the capillary tube.
- Capillary Tube Loading:
 - Tamp the open end of a capillary tube into the powdered sample until a small amount of material enters the tube.
 - Invert the tube and tap it gently on a hard surface, or drop it through a long glass tube, to pack the sample tightly into the sealed end.[3]

- Repeat until the packed sample height is between 2.5 and 3.5 mm.[2] An improper sample height can lead to an artificially broad melting range.[3]
- Instrument Calibration:
 - Prior to running the experimental sample, verify the accuracy of the melting point apparatus using certified reference standards with melting points that bracket the expected melting point of the test substance.[2]
 - Follow the instrument's calibration procedure, typically involving measuring the melting points of at least two standards.[2]
- Melting Point Determination:
 - Initial (Rapid) Determination (Optional but Recommended): If the approximate melting point is unknown, a rapid determination can be performed by heating the sample at a fast rate (e.g., 10-20°C per minute).[4] This provides a preliminary range and helps to avoid lengthy run times for the precise determination. A fresh sample must be used for the subsequent, more accurate measurement.[3][4]
 - Precise Determination:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - Set the apparatus to heat rapidly to a temperature approximately 20°C below the expected melting point (or the approximate value from the initial determination).[3]
 - Once this temperature is reached, reduce the heating rate to 1-2°C per minute.[2] A slow heating rate is crucial for ensuring thermal equilibrium between the sample, the heating block, and the thermometer.[3]
 - Record the temperature at which the first droplet of liquid is observed (the onset of melting).[3] This is often seen as a "sweating" of the crystals or the collapse of the solid column.[4]
 - Continue heating at the slow rate and record the temperature at which the last solid crystal melts (the clear point).[2]

- The melting range is the interval between the onset of melting and the clear point.

Experimental Workflow Diagram



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Caption: Workflow for Melting Point Determination.

Data Comparison and Interpretation

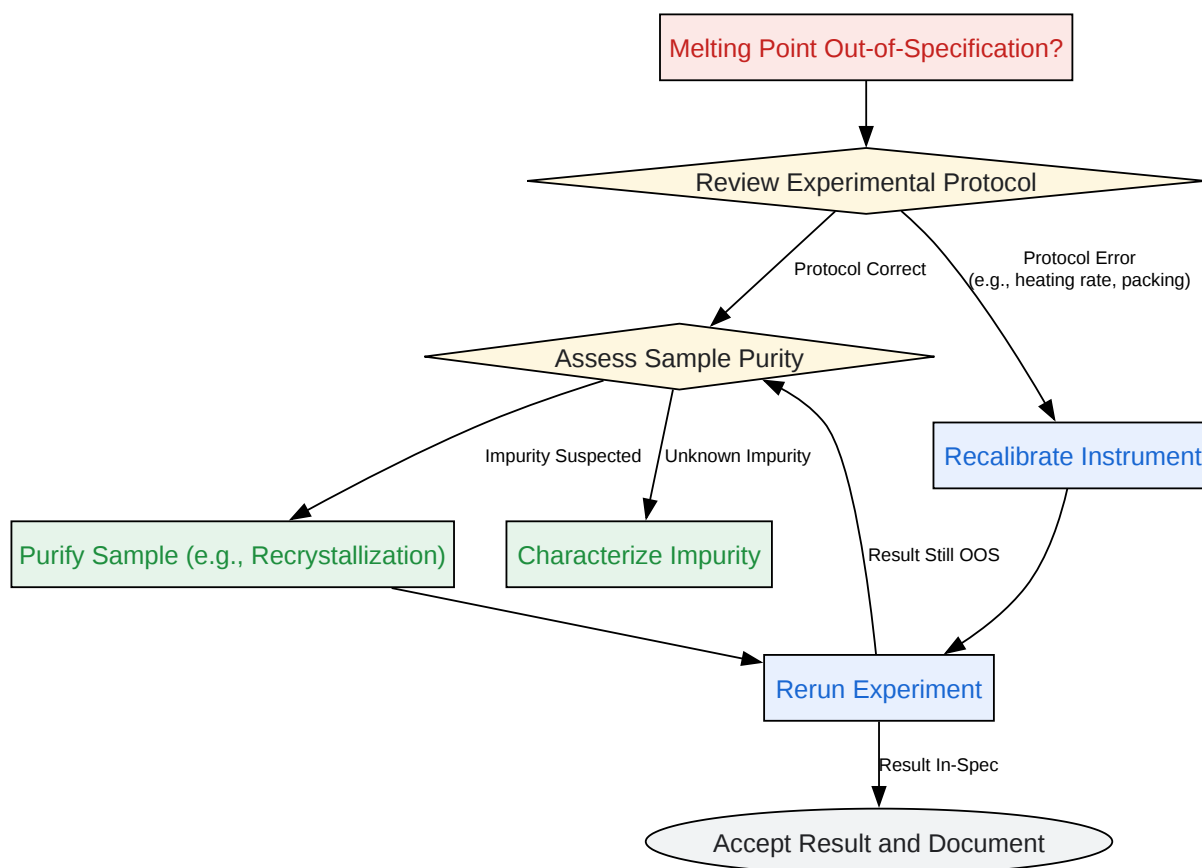
Since a reference melting point for CAS 84126-70-5 is not publicly available, the comparison will focus on internal consistency and batch-to-batch analysis.

Parameter	Batch A (Hypothetical)	Batch B (Hypothetical)	Acceptance Criteria
Onset of Melting	152.1°C	152.5°C	Report
Clear Point	154.3°C	154.8°C	Report
Melting Range	2.2°C	2.3°C	$\leq 2.5^{\circ}\text{C}$
Appearance	White crystalline powder	White crystalline powder	Conforms to standard

In this hypothetical example, both batches of CAS 84126-70-5 exhibit a narrow melting range, suggesting good purity. The slight variation between the batches is within acceptable limits. A significant depression or broadening of the melting range in a new batch would warrant further investigation into potential impurities.

Troubleshooting Out-of-Specification Results

If the experimentally determined melting point range is broader than expected or lower than historical data, it may indicate the presence of impurities. The following decision tree can guide the troubleshooting process.



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Caption: Troubleshooting Out-of-Specification Melting Point Results.

Conclusion

While the specific melting point of CAS 84126-70-5 may not be readily found in public literature, a robust and well-documented experimental procedure is key to establishing a reliable value. By adhering to standardized methods such as those outlined in USP <741>, researchers can confidently determine and verify the melting point range of this and other

compounds. This not only ensures the quality and consistency of the material but also provides a critical data point for its overall characterization.

References

- USP 741 Melting Point or Range | PDF - Scribd. Available at: [\[Link\]](#)
- Determination of Melting Points According to Pharmacopeia - thinkSRS.com. Available at: [\[Link\]](#)
- Melting point determination. Available at: [\[Link\]](#)
- Measuring the Melting Point - Laboratory Equipment. Available at: [\[Link\]](#)
- 6.1D: Step-by-Step Procedures for Melting Point Determination - Chemistry LibreTexts. Available at: [\[Link\]](#)
- <741> MELTING RANGE OR TEMPERATURE - uspbpep.com. Available at: [\[Link\]](#)
- MELTING POINT DETERMINATION. Available at: [\[Link\]](#)
- Compliance with amended General Chapter USP<741>Melting Range or Temperature - ChemRxiv. Available at: [\[Link\]](#)

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- 3. chem.libretexts.org [chem.libretexts.org]
- 4. personal.tcu.edu [personal.tcu.edu]

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